

An In-Depth Technical Guide to 19-Noretiocholanolone

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Compound of Interest

Compound Name: **19-Noretiocholanolone**

Cat. No.: **B1255105**

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **19-Noretiocholanolone**, a significant metabolite of the anabolic androgenic steroid nandrolone. The document details its chemical and physical properties, metabolic pathways, and analytical detection methods. It is designed to serve as a thorough resource for professionals in research, drug development, and forensic analysis, offering detailed experimental protocols and visual representations of key biological processes.

Chemical and Physical Data

19-Noretiocholanolone, with the CAS number 33036-33-8, is a steroid molecule primarily known as a urinary biomarker for the detection of nandrolone administration.[1][2][3] Its chemical and physical properties are summarized in the tables below.

Chemical Identifiers

Property	Value	Source
CAS Number	33036-33-8	[4]
Molecular Formula	C ₁₈ H ₂₈ O ₂	[4]
IUPAC Name	(3R,5R,8R,9R,10S,13S,14S)-3-hydroxy-13-methyl-2,3,4,5,6,7,8,9,10,11,12,14,15,16-tetradecahydro-1H-cyclopenta[a]phenanthren-17-one	[4]
Synonyms	5 β -estrano-3 α -ol-17-one, 3 α -Hydroxy-5 β -estrano-17-one	[3] [4]
InChI Key	UOUIARGWRPHDBX-DHMVHTBWSA-N	[4]

Physicochemical Properties

Property	Value	Source
Molecular Weight	276.41 g/mol	[4]
Physical Description	Crystalline solid	[4] [5]
Melting Point	160-163°C (for the related compound 19-Norandrosterone)	[6] [7]
Water Solubility (Predicted)	0.011 - 0.0244 mg/mL	[1] [8]
Solubility in Organic Solvents	Soluble in acetonitrile, ethanol, and methanol (approx. 1 mg/mL)	[5] [6]

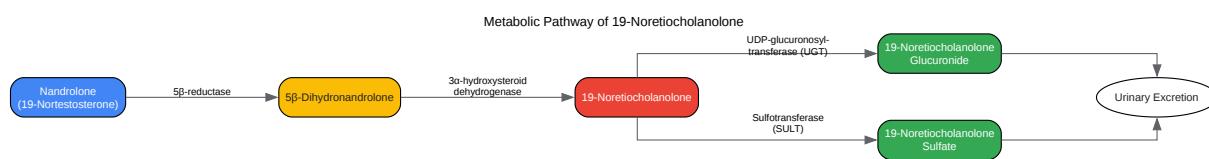
Metabolic Pathway of 19-Noretiocholanolone

19-Noretiocholanolone is not administered directly but is formed in the body as a metabolite of nandrolone (19-nortestosterone) and its prohormones, such as 19-norandrostenedione.[\[3\]](#)[\[9\]](#)

The metabolic conversion primarily occurs in the liver.

The initial step in the formation of **19-Noretiocholanolone** involves the reduction of the double bond in the A-ring of nandrolone. This reaction is catalyzed by 5β -reductase, leading to the formation of 5β -dihydronandrolone. Subsequently, the 3-keto group is reduced by the enzyme 3α -hydroxysteroid dehydrogenase to a 3α -hydroxyl group, yielding **19-Noretiocholanolone**.^[6]

Following its formation, **19-Noretiocholanolone** undergoes phase II metabolism, where it is conjugated with glucuronic acid or sulfate to increase its water solubility and facilitate its excretion in the urine.^{[10][11]} These conjugated forms, primarily **19-noretiocholanolone glucuronide** and **19-noretiocholanolone sulfate**, are the main forms detected in urine samples for anti-doping tests.^[10]



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Figure 1: Metabolic pathway of nandrolone to **19-Noretiocholanolone** and its conjugates.

Experimental Protocols

The detection of **19-Noretiocholanolone** in urine is a key aspect of anti-doping analysis. The following sections provide detailed methodologies for its detection using Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Sample Preparation and Hydrolysis

Since **19-Noretiocholanolone** is primarily excreted in a conjugated form, a hydrolysis step is essential to cleave the glucuronide or sulfate moiety prior to extraction and analysis.

Materials:

- Urine sample
- Phosphate buffer (pH 6.9-7.0)
- β -glucuronidase (from *E. coli*)
- Internal standard (e.g., deuterated **19-Noretiocholanolone**)

Protocol:

- To a 2-5 mL aliquot of urine, add an appropriate amount of the internal standard.
- Add phosphate buffer to adjust the pH to approximately 7.0.
- Add β -glucuronidase solution.
- Incubate the mixture at 50-60°C for 1-2 hours to ensure complete hydrolysis.[\[12\]](#)[\[13\]](#)

Solid-Phase Extraction (SPE)

Materials:

- Hydrolyzed urine sample
- SPE cartridge (e.g., C18 or mixed-mode)
- Methanol
- Deionized water
- Hexane
- Elution solvent (e.g., methanol or a mixture of ethyl acetate and methanol)

Protocol:

- Condition the SPE cartridge by washing with methanol followed by deionized water.

- Load the hydrolyzed urine sample onto the cartridge.
- Wash the cartridge with deionized water to remove interfering substances.
- Wash with a non-polar solvent like hexane to remove lipids.
- Elute the analyte with an appropriate elution solvent.
- Evaporate the eluate to dryness under a stream of nitrogen.

Derivatization for GC-MS Analysis

For GC-MS analysis, the hydroxyl and keto groups of **19-Noretiocholanolone** need to be derivatized to increase their volatility and thermal stability. A common method is silylation.

Materials:

- Dried sample extract
- Derivatizing agent (e.g., N-methyl-N-(trimethylsilyl)trifluoroacetamide (MSTFA) with a catalyst like trimethylsilyldesilane (TMIS) or ammonium iodide)

Protocol:

- Add the derivatizing agent to the dried sample extract.
- Heat the mixture at 60-70°C for 20-30 minutes.[\[12\]](#)
- The sample is now ready for injection into the GC-MS system.

GC-MS Analysis

Instrumentation:

- Gas chromatograph coupled to a mass spectrometer.
- Capillary column suitable for steroid analysis (e.g., HP-5MS).

Typical GC-MS Parameters:

- Injection Volume: 1-2 μ L
- Injector Temperature: 280°C
- Oven Temperature Program: Start at a lower temperature (e.g., 180°C), ramp up to a higher temperature (e.g., 300°C) to ensure separation of analytes.
- Carrier Gas: Helium
- Ionization Mode: Electron Ionization (EI)
- MS Detection: Selected Ion Monitoring (SIM) or full scan mode. Key ions for the derivatized **19-Noretiocholanolone** are monitored for identification and quantification.

LC-MS/MS Analysis

LC-MS/MS offers high sensitivity and specificity and can be used to analyze the conjugated forms of **19-Noretiocholanolone** directly, or the free form after hydrolysis.

Instrumentation:

- Liquid chromatograph coupled to a tandem mass spectrometer.
- Reversed-phase C18 column.

Typical LC-MS/MS Parameters:

- Mobile Phase A: Water with a modifier (e.g., 0.1% formic acid or ammonium formate).
- Mobile Phase B: Acetonitrile or methanol with a modifier.
- Gradient Elution: A gradient from a lower to a higher percentage of Mobile Phase B is typically used.
- Ionization Mode: Electrospray Ionization (ESI) in positive or negative mode.
- MS/MS Detection: Multiple Reaction Monitoring (MRM) is used for quantification, monitoring the transition of a specific precursor ion to one or more product ions.

Analytical Workflow for 19-Noretiocholanolone Detection

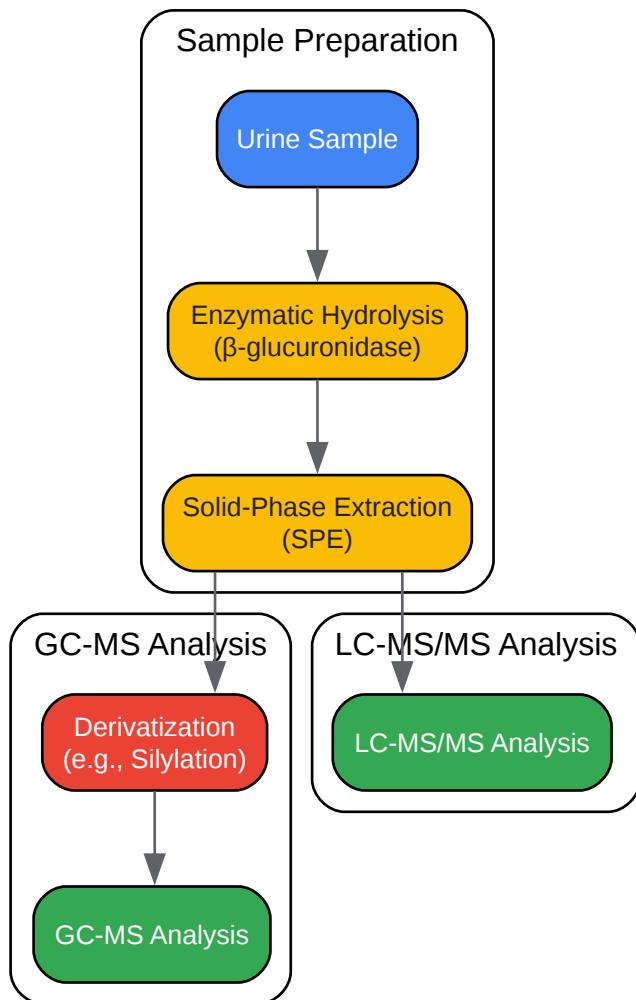
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Figure 2: General workflow for the detection of **19-Noretiocholanolone** in urine.

Pharmacological Profile and Synthesis

Pharmacological Activity

Currently, there is limited information available on the specific pharmacological activity of **19-Noretiocholanolone** itself. Its primary significance in the scientific and medical communities is as a reliable biomarker for the detection of nandrolone use.^{[2][14]} As a metabolite, it is generally considered to be a less active compound compared to the parent hormone, nandrolone, which has potent anabolic and androgenic effects.^[15]

Chemical Synthesis

While **19-Noretiocholanolone** is naturally produced in the body as a metabolite, a specific, detailed chemical synthesis protocol is not widely reported in the literature. The synthesis of steroids is a complex process often involving multiple steps. A general approach to synthesizing a compound like **19-Noretiocholanolone** would likely start from a readily available steroid precursor and involve stereoselective reduction and other functional group manipulations. For research purposes, it is typically obtained as an analytical standard from specialized chemical suppliers.

Conclusion

19-Noretiocholanolone is a key metabolite in the biotransformation of nandrolone. Its detection and quantification in urine are of paramount importance in the field of anti-doping. This guide has provided a detailed overview of its chemical properties, metabolic fate, and the analytical methodologies employed for its identification. The provided experimental protocols and pathway diagrams serve as a valuable resource for professionals engaged in research and analysis related to anabolic androgenic steroids. Further research may be warranted to explore any potential intrinsic pharmacological activity of this metabolite.

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